

Physical characteristics of 1-Methylpyrrolidine-2-thione (melting point, boiling point)

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Compound of Interest

Compound Name: 1-Methylpyrrolidine-2-thione

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Technical Guide: Physicochemical Properties of 1-Methylpyrrolidine-2-thione

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical characteristics of **1-Methylpyrrolidine-2-thione**, a compound of interest in various research and development sectors. This document outlines its melting and boiling points, provides detailed experimental protocols for their determination, and includes a visualization of its synthesis pathway.

Core Physical Properties

1-Methylpyrrolidine-2-thione is an organosulfur compound recognized for its utility as a chemical reagent and intermediate.^[1] Its physical state at room temperature can vary, being described as both a white to off-white solid and a light yellow to brown clear liquid, suggesting that its melting point is near ambient temperatures.^{[1][2]}

Data Presentation

The following table summarizes the reported melting and boiling points for **1-Methylpyrrolidine-2-thione**. It is important to note the variability in the reported values, which may be attributed to differences in experimental conditions and sample purity.

Physical Property	Reported Value	Notes
Melting Point	35-39 °C	
16 °C		
Boiling Point	165-169 °C	At atmospheric pressure
145 °C	At a reduced pressure of 15 mmHg	

Experimental Protocols

While specific experimental procedures for determining the physical properties of **1-Methylpyrrolidine-2-thione** are not extensively detailed in the public literature, standard methodologies for organic compounds can be applied.

Melting Point Determination (Capillary Method)

The melting point of a crystalline solid can be determined with high precision using a melting point apparatus, such as a Mel-Temp or similar device.

Apparatus and Materials:

- Melting point apparatus (e.g., Mel-Temp)
- Capillary tubes (sealed at one end)
- **1-Methylpyrrolidine-2-thione** sample, finely powdered
- Mortar and pestle
- Spatula

Procedure:

- Sample Preparation: A small amount of **1-Methylpyrrolidine-2-thione** is placed on a clean, dry surface and finely ground using a mortar and pestle.

- **Capillary Loading:** The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the sample into the sealed end, aiming for a sample height of 2-3 mm.
- **Apparatus Setup:** The loaded capillary tube is placed into the heating block of the melting point apparatus.
- **Preliminary Determination:** A rapid heating rate is initially used to obtain an approximate melting range.
- **Accurate Determination:** The apparatus is allowed to cool to at least 10-15°C below the approximate melting point. A new sample is then heated at a slow, controlled rate (approximately 1-2°C per minute) approaching the expected melting point.
- **Observation and Recording:** The temperature at which the first liquid droplet is observed is recorded as the beginning of the melting range. The temperature at which the last solid crystal melts is recorded as the end of the melting range.

Boiling Point Determination (Distillation Method)

The boiling point, particularly at reduced pressure, is a key characteristic of liquid compounds.

Apparatus and Materials:

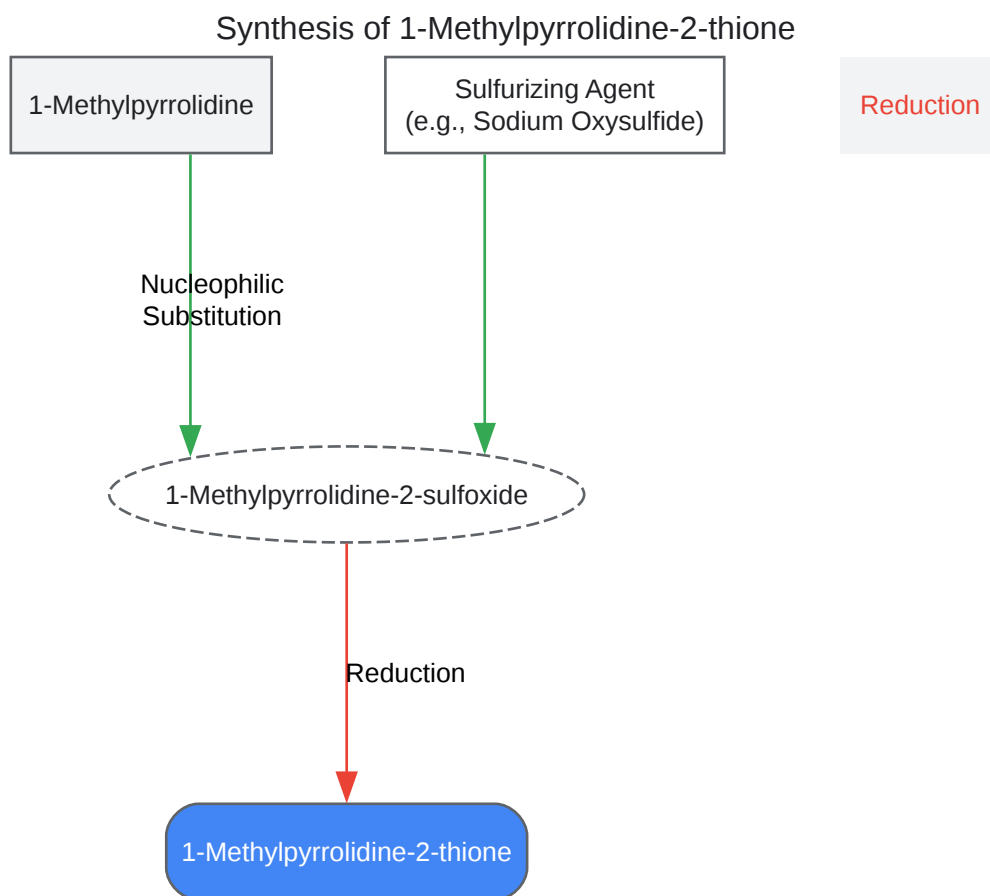
- Distillation apparatus (round-bottom flask, distillation head, condenser, receiving flask)
- Heating mantle
- Thermometer
- Vacuum source and manometer
- Boiling chips
- **1-Methylpyrrolidine-2-thione** sample

Procedure:

- **Apparatus Assembly:** The distillation apparatus is assembled. The thermometer bulb should be positioned so that its top is level with the bottom of the side-arm of the distillation head.
- **Sample and Boiling Chips:** The **1-Methylpyrrolidine-2-thione** sample and a few boiling chips are added to the round-bottom flask.
- **Reduced Pressure Application:** The apparatus is connected to a vacuum source, and the pressure is reduced to the desired level (e.g., 15 mmHg), as monitored by a manometer.
- **Heating:** The sample is gently heated using a heating mantle.
- **Observation and Recording:** The temperature is recorded when the liquid is boiling and a stable ring of condensate is observed on the thermometer bulb. This temperature is the boiling point at the recorded pressure.

Synthesis Pathway Visualization

A common method for the preparation of **1-Methylpyrrolidine-2-thione** involves a nucleophilic substitution reaction.^[1] The following diagram illustrates a generalized synthesis route.



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Caption: Synthesis pathway of **1-Methylpyrrolidine-2-thione**.

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References

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